

An In-depth Technical Guide to Bismuth Subcitrate Potassium: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: *Bismuth subcitrate potassium*

Cat. No.: *B8050845*

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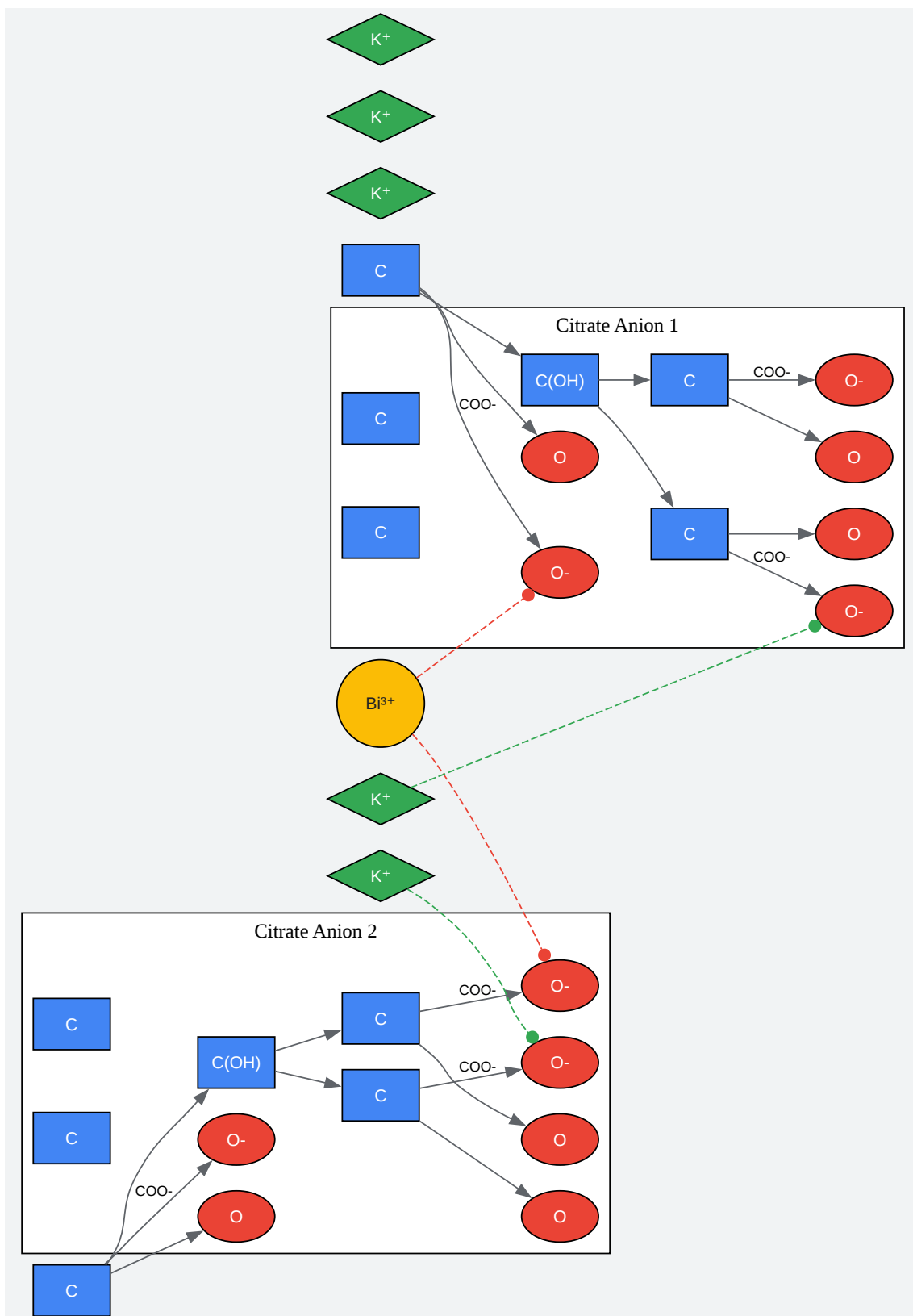
Introduction

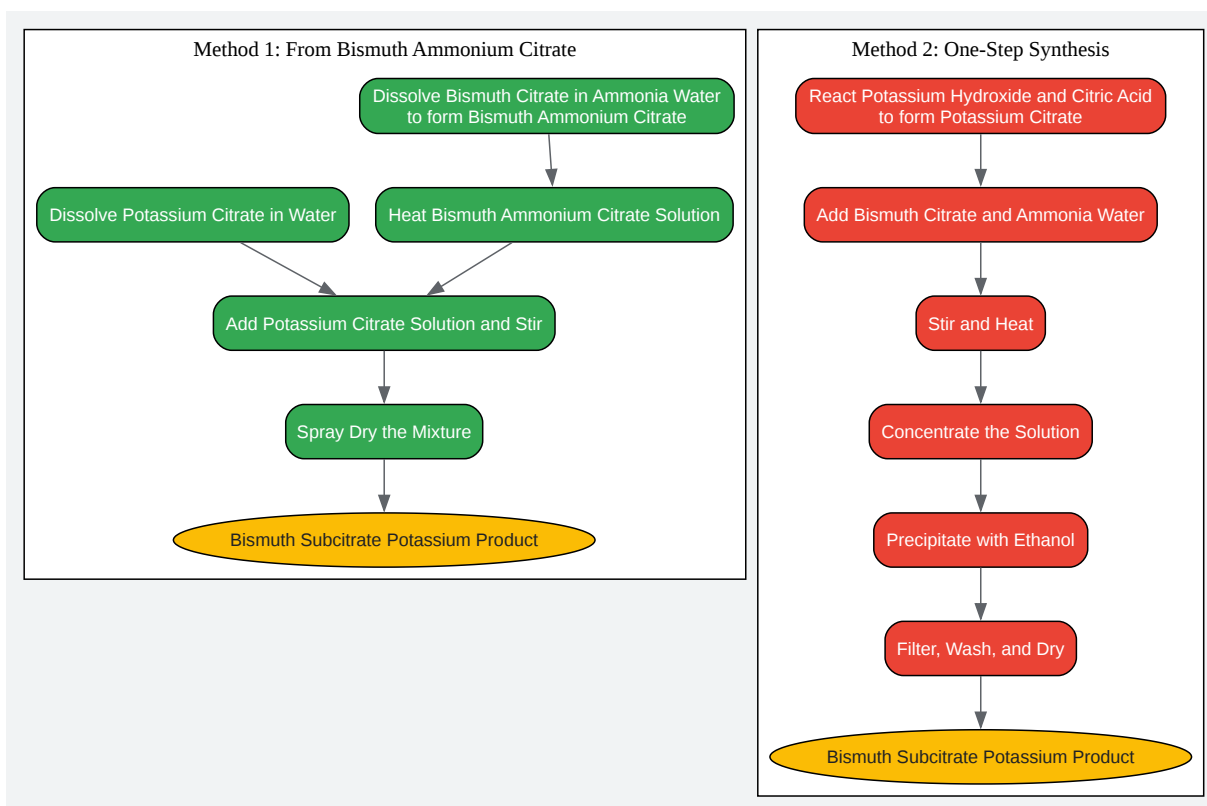
Bismuth subcitrate potassium, a complex bismuth salt of citric acid, is a critical active pharmaceutical ingredient (API) primarily used in the treatment of peptic ulcers and gastroesophageal reflux disease (GERD).[1][2] It is particularly effective in combination with antibiotics for the eradication of *Helicobacter pylori*, a bacterium strongly associated with various gastroduodenal diseases.[3][4] This technical guide provides a detailed examination of the chemical structure and synthesis of **bismuth subcitrate potassium**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure

The precise chemical structure of **bismuth subcitrate potassium** can be complex and is sometimes described as a colloidal substance with a variable composition.[5] However, it is generally understood to be a salt composed of bismuth (Bi^{3+}), potassium (K^{+}), and citrate ions.[1] Different sources report varying molar ratios of these components. For instance, some describe a molar ratio of approximately 1:5:2 for bismuth, potassium, and citrate, respectively, with the inclusion of water molecules.[1] Other sources suggest different stoichiometric relationships.[6][7] The compound contains about 25.6% bismuth by mass, which is the active component, and 22.9% potassium.[1]

The IUPAC name for a common form is Bismuth(3+) potassium 2-hydroxy-1,2,3-propanetricarboxylate (1:5:2).^[1] The chemical formula is often represented as C₁₂H₈BiK₅O₁₄.^[2]





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